

# An In-Depth Technical Guide to 2-Amino-2-[4-(methylthio)phenyl]ethanol

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## Compound of Interest

Compound Name: 2-Amino-2-[4-(methylthio)phenyl]ethanol

CAS No.: 910443-19-5

Cat. No.: B1286317

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Amino-2-[4-(methylthio)phenyl]ethanol** (CAS No: 910443-37-9), a versatile intermediate compound with significant potential in the pharmaceutical and agrochemical sectors. This document collates available data on its structure, properties, and applications, while also identifying areas where further research is warranted. As a molecule of interest for the development of novel therapeutic agents, particularly for neurological disorders, and for the creation of advanced agrochemicals, a thorough understanding of its characteristics is paramount. This guide is intended to serve as a foundational resource for researchers engaged in the synthesis, analysis, and application of this compound and its derivatives.

## Introduction

**2-Amino-2-[4-(methylthio)phenyl]ethanol** is a chiral amino alcohol that has emerged as a valuable building block in synthetic chemistry. Its structure, featuring a phenyl ring substituted

with a methylthio group at the para position, an amino group, and a primary alcohol, provides multiple reactive sites for chemical modification. The presence of the methylthio group is particularly noteworthy as it is known to modulate the electronic properties and metabolic stability of bioactive molecules, thereby offering a strategic advantage in drug design.

This compound serves as a key intermediate in the synthesis of more complex molecules with potential therapeutic applications, including neuroprotective agents.<sup>[1]</sup> Furthermore, its utility extends to the agricultural industry, where it is being investigated for the development of novel pesticides and herbicides with improved efficacy.<sup>[1]</sup> This guide aims to provide a detailed summary of the known properties of **2-Amino-2-[4-(methylthio)phenyl]ethanol** to facilitate its application in research and development.

## Chemical and Physical Properties

A summary of the fundamental chemical and physical properties of **2-Amino-2-[4-(methylthio)phenyl]ethanol** is presented in Table 1. It is important to note that while some properties are well-documented by commercial suppliers, detailed experimental data for others, such as melting point and solubility, are not readily available in the public domain and represent a current data gap.

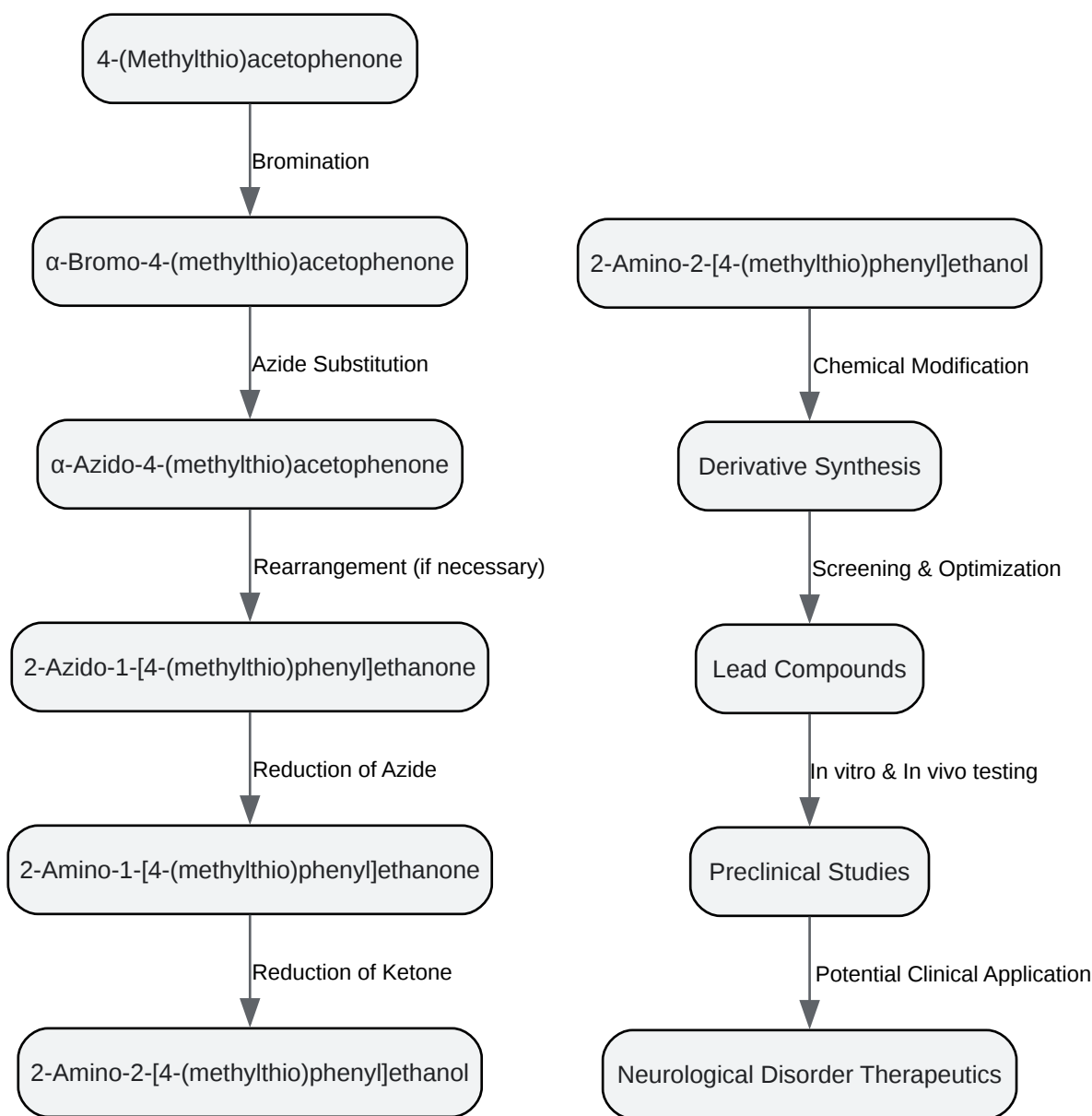
| Property           | Value                              | Source         |
|--------------------|------------------------------------|----------------|
| CAS Number         | 910443-37-9                        | <sup>[1]</sup> |
| Molecular Formula  | C <sub>9</sub> H <sub>13</sub> NOS | <sup>[1]</sup> |
| Molecular Weight   | 183.27 g/mol                       | <sup>[1]</sup> |
| Appearance         | Yellow solid                       | <sup>[1]</sup> |
| Purity             | ≥ 95% (by NMR)                     | <sup>[1]</sup> |
| Storage Conditions | 0-8 °C                             | <sup>[1]</sup> |
| Melting Point      | Not available                      |                |
| Boiling Point      | Not available                      |                |
| Solubility         | Not available                      |                |

## Synthesis and Manufacturing

A definitive, step-by-step synthesis protocol for **2-Amino-2-[4-(methylthio)phenyl]ethanol** is not widely published in peer-reviewed literature. However, based on the synthesis of structurally related phenylethanolamines, a plausible synthetic pathway can be conceptualized. A common approach to synthesizing such compounds involves the reduction of an  $\alpha$ -amino ketone or a related precursor.

### Hypothetical Synthetic Workflow

A potential synthetic route could commence from 4-(methylthio)acetophenone. This workflow is presented for illustrative purposes and would require experimental validation.



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Caption: Drug development workflow starting from **2-Amino-2-[4-(methylthio)phenyl]ethanol**.

## Agrochemical Research

In the field of agrochemicals, this compound is explored as a precursor for new pesticides and herbicides. [1]The introduction of the aminophenylethanol moiety with a methylthio group can lead to novel chemical entities with unique modes of action against pests and weeds, potentially with improved efficacy and better environmental profiles.

## Analytical Chemistry

Due to its well-defined structure, **2-Amino-2-[4-(methylthio)phenyl]ethanol** can be used as a reference standard in chromatographic methods such as HPLC and GC. [1] This is crucial for the accurate identification and quantification of this compound and its derivatives in complex mixtures during process development and quality control.

## Safety and Handling

A comprehensive Safety Data Sheet (SDS) for **2-Amino-2-[4-(methylthio)phenyl]ethanol** is not publicly available. However, based on the known hazards of structurally similar amino alcohols, appropriate safety precautions should be taken.

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side shields, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place, as recommended at 0-8 °C. [1] It is imperative to consult a comprehensive and compound-specific SDS before handling this chemical.

## Conclusion and Future Outlook

**2-Amino-2-[4-(methylthio)phenyl]ethanol** is a promising chemical intermediate with significant potential in both pharmaceutical and agrochemical research. Its unique structural features make it an attractive starting point for the synthesis of novel bioactive compounds. However, a notable gap exists in the publicly available, detailed experimental data for this compound, including a validated synthesis protocol, comprehensive spectroscopic characterization, and in-depth biological activity studies.

Future research should focus on:

- Developing and publishing a robust and scalable synthesis of **2-Amino-2-[4-(methylthio)phenyl]ethanol**.

- Conducting and disseminating a full spectroscopic characterization (NMR, IR, MS) to serve as a reference for the scientific community.
- Investigating its biological activities, particularly its potential neuroprotective effects, through in vitro and in vivo studies to validate the claims from supplier literature.
- Exploring its potential in agrochemical applications with a focus on efficacy and environmental impact.

The generation of this fundamental data will be crucial in unlocking the full potential of **2-Amino-2-[4-(methylthio)phenyl]ethanol** and its derivatives in various scientific and industrial applications.

## References

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## Sources

- 1. [chemimpex.com](https://chemimpex.com) [chemimpex.com]
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